

A Technical Guide to the Spectroscopic and Synthetic Aspects of Benzyltrimethylammonium Tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

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This technical guide provides an in-depth overview of **Benzyltrimethylammonium Tribromide** (BTMAB), a versatile reagent in organic synthesis. The focus is on its nuclear magnetic resonance (NMR) spectroscopic data, experimental protocols for its synthesis and characterization, and its application in chemical transformations. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Spectroscopic Data: ^1H and ^{13}C NMR of Benzyltrimethylammonium Cation

Precise ^1H and ^{13}C NMR data for **Benzyltrimethylammonium Tribromide** are not readily available in the public domain. However, the spectral data for the closely related and structurally similar compound, Benzyltrimethylammonium Bromide, provides a reliable approximation of the chemical shifts for the cation. The primary difference arises from the counter-anion (bromide vs. tribromide), which is expected to have a minimal effect on the proton and carbon chemical shifts of the organic cation.

Table 1: ^1H NMR Spectroscopic Data for Benzyltrimethylammonium Bromide in DMSO-d6[1]

Assignment	Chemical Shift (ppm)	Multiplicity
N-CH3	3.111	s
Ph-CH2-N	4.698	s
Aromatic-H	7.54	m
Aromatic-H	7.614	m

Table 2: ^{13}C NMR Spectroscopic Data for Benzyltrimethylammonium Bromide[2]

Assignment	Chemical Shift Range (ppm)
N-CH3	~ 52-53
Ph-CH2-N	~ 68-70
Aromatic-C	~ 125-140

Experimental Protocols

A green and efficient method for the synthesis of quaternary ammonium tribromides, including **Benzyltrimethylammonium Tribromide**, has been reported. This solvent-free protocol involves the oxidation of the corresponding bromide salt.[3][4]

Materials:

- Benzyltrimethylammonium bromide
- Potassium bromide (KBr)
- Potassium permanganate (KMnO₄)
- 4N Sulfuric acid (H₂SO₄)
- Silica gel (60–120 mesh)

Procedure:

- In a mortar, thoroughly grind a mixture of **Benzyltrimethylammonium bromide** (1 mmol), Potassium bromide (2 mmol), and Potassium permanganate (1 mmol).
- Add 4N H₂SO₄ absorbed on silica gel to the mixture.
- Continue grinding until the reaction is complete, as monitored by a color change.
- The resulting solid product, **Benzyltrimethylammonium Tribromide**, is filtered, washed with water, and dried.[3][4]

A general protocol for acquiring NMR spectra of quaternary ammonium salts is as follows:

Materials:

- Benzyltrimethylammonium salt (approx. 10 mg)
- Deuterated solvent (e.g., DMSO-d₆ or CDCl₃)
- 5 mm NMR tube
- Internal standard (e.g., Tetramethylsilane, TMS)

Procedure:

- Accurately weigh approximately 10 mg of the Benzyltrimethylammonium salt.
- Dissolve the sample in approximately 0.7 mL of the chosen deuterated solvent in a clean, dry vial.
- Add a small amount of TMS as an internal standard.
- Transfer the solution to a 5 mm NMR tube.
- Acquire the ¹H and ¹³C NMR spectra on a suitable NMR spectrometer (e.g., 400 MHz).[5] For quantitative ¹H NMR, inverse gated ¹³C decoupling is recommended to remove carbon satellites and improve accuracy.[6]

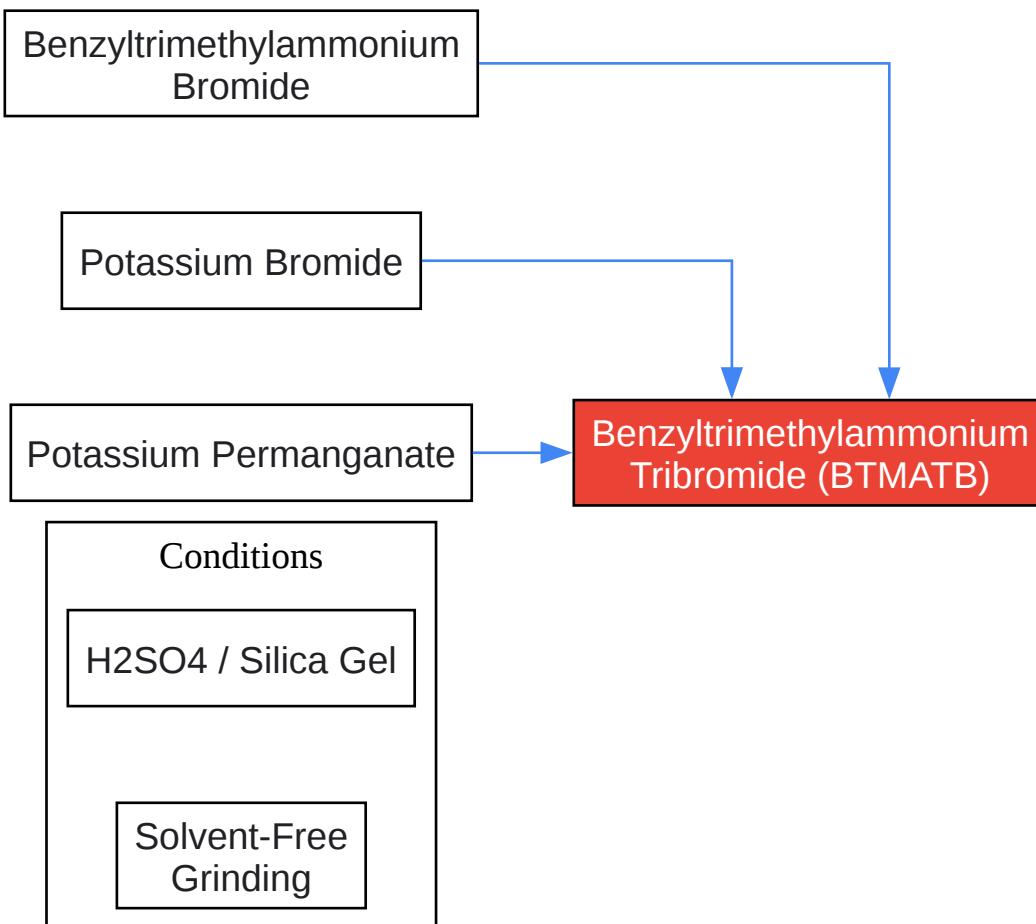
Applications in Organic Synthesis: Bromination

Benzyltrimethylammonium Tribromide is an effective and easy-to-handle solid brominating agent. Its utility has been demonstrated in the bromination of various aromatic compounds.^[3]
^[4]

- The aromatic substrate is dissolved in a suitable solvent (e.g., a mixture of water and DMF, or acetic acid).
- **Benzyltrimethylammonium Tribromide** is added to the solution at room temperature.
- The reaction mixture is stirred for the required duration, which can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the product is isolated by standard workup procedures.^[3]^[4]

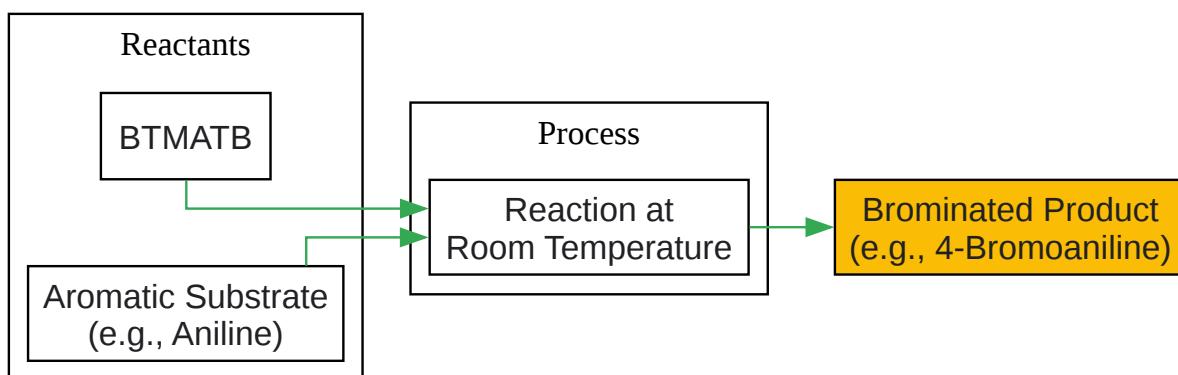
Visualizations

The following diagrams illustrate the synthesis of **Benzyltrimethylammonium Tribromide** and its application in a representative bromination reaction.



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Caption: Synthesis of **Benzyltrimethylammonium Tribromide**.



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Caption: Workflow for Aromatic Bromination using BTMATE.

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References

- 1. Benzyltrimethylammonium bromide(5350-41-4) 1H NMR spectrum [chemicalbook.com]
- 2. Buy Benzyltrimethylammonium bromide | 5350-41-4 [smolecule.com]
- 3. tandfonline.com [tandfonline.com]
- 4. researchgate.net [researchgate.net]
- 5. acgpubs.org [acgpubs.org]
- 6. A Routine Experimental Protocol for qHNMR Illustrated with Taxol - PMC [pmc.ncbi.nlm.nih.gov]
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